

In-Depth Technical Guide: Molecular Weight of Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate

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Compound of Interest

	<i>Ethyl 1-(4-</i>
Compound Name:	<i>bromophenyl)cyclopropanecarbox</i>
	<i>ylate</i>
Cat. No.:	B573115

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate**, a compound of interest in synthetic organic chemistry and drug discovery.

Molecular Formula and Structure

Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate is a cyclopropane derivative with a bromophenyl substituent. Its chemical structure consists of a cyclopropane ring, an ethyl ester group, and a 4-bromophenyl group attached to the same carbon atom of the cyclopropane ring.

The molecular formula for this compound has been identified as $C_{12}H_{13}BrO_2$.^{[1][2][3][4]}

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate** is based on its molecular formula and the standard atomic weights of carbon (C), hydrogen (H), bromine (Br), and oxygen (O).

The standard atomic weights for these elements are:

- Carbon (C): 12.011 u[5]
- Hydrogen (H): 1.008 u[6][7][8]
- Bromine (Br): 79.904 u[9][10][11][12]
- Oxygen (O): 15.999 u[13][14][15]

The molecular weight is calculated as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) +
(Number of Br atoms × Atomic weight of Br) + (Number of O atoms × Atomic weight of O)

$$(12 \times 12.011) + (13 \times 1.008) + (1 \times 79.904) + (2 \times 15.999) = 269.13 \text{ g/mol}$$

Quantitative Data Summary

The following table summarizes the atomic and molecular data for **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate**.

Element	Symbol	Count	Standard Atomic Weight (u)	Total Contribution to Molecular Weight (g/mol)
Carbon	C	12	12.011[5]	144.132
Hydrogen	H	13	1.008[6][7][8]	13.104
Bromine	Br	1	79.904[9][10][11][12]	79.904
Oxygen	O	2	15.999[13][14][15]	31.998
Total		269.138		

Note: The calculated molecular weight is approximately 269.13 g/mol .[\[2\]](#)[\[3\]](#)

Experimental Protocols

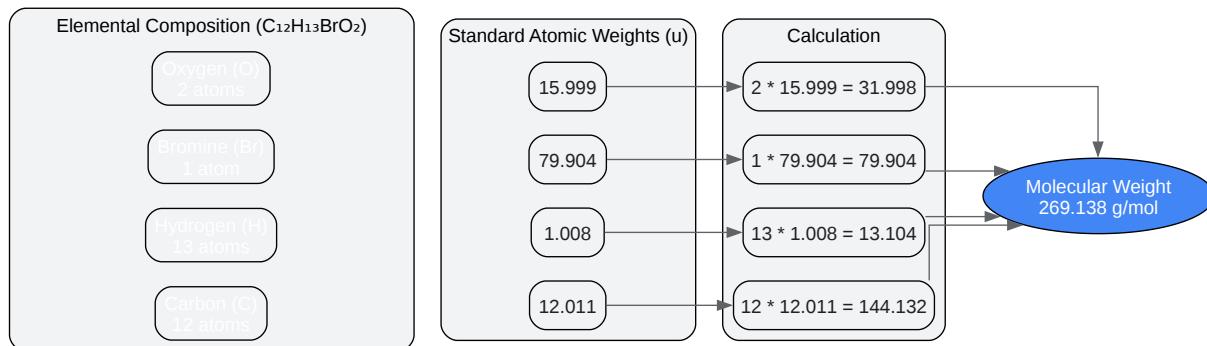
The determination of the molecular weight of a compound like **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate** is typically achieved through mass spectrometry.

Detailed Methodology for Mass Spectrometry:

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Common ionization techniques for this type of molecule include Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z. The peak corresponding to the molecular ion $[M]^+$ or a protonated adduct $[M+H]^+$ allows for the determination of the molecular weight.

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical relationship between the elemental composition and the final molecular weight.

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Caption: Molecular weight calculation workflow.

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